

An In-depth Technical Guide to the Physical Properties of 3-lodooxetane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-lodooxetane** (CAS: 26272-85-5), a versatile heterocyclic compound increasingly utilized as a key building block in medicinal chemistry and organic synthesis. This document consolidates available data on its boiling and melting points, presents generalized experimental protocols for their determination, and visualizes key synthetic pathways.

Core Physical Properties

3-Iodooxetane is a colorless to light orange or yellow liquid at room temperature.[1][2][3] It is characterized by a four-membered oxetane ring substituted with an iodine atom, which imparts unique reactivity and makes it a valuable intermediate.[4] The compound is generally soluble in organic solvents but almost insoluble in water.[1] It is noted to be light-sensitive and should be stored accordingly, typically at 2-8°C.

Quantitative Data Summary

The physical properties of **3-lodooxetane** have been reported across various chemical data sources. It is important to note the discrepancies in some of these values, particularly the boiling point, which may be attributable to different experimental conditions or sample purities.



Physical Property	Reported Value(s)
Melting Point	-30 °C
Boiling Point	90-92 °C 165.9 °C at 760 mmHg 166 °C Note: One source suggests early reports of 172-174°C were likely due to impurities.
Density	1.83 g/cm ³ 2.090 g/mL at 25 °C 2.1 g/cm ³ 2.14 g/cm ³
Refractive Index	n20/D 1.563
Molecular Formula	C₃H₅IO
Molecular Weight	183.98 g/mol

Experimental Protocols

While specific, detailed experimental publications for determining the physical constants of **3-lodooxetane** are not readily available, standard organic chemistry laboratory procedures are applicable. The following sections describe generalized protocols for these measurements.

Melting Point Determination

The reported melting point of -30 °C indicates that **3-lodooxetane** is a liquid well below standard room temperature. The determination of its freezing point (the temperature at which it solidifies upon cooling) would follow a standard cryoscopic method.

Apparatus:

- A small, thin-walled test tube
- A low-temperature thermometer or thermocouple
- A cooling bath (e.g., dry ice/acetone or a cryocooler)
- A stirring mechanism (e.g., magnetic stir bar or wire stirrer)
- Insulated container (e.g., Dewar flask)



Procedure:

- A sample of purified **3-lodooxetane** is placed in the test tube.
- The thermometer or thermocouple is immersed in the liquid, ensuring the sensing bulb is fully submerged.
- The apparatus is placed in the cooling bath, and the sample is cooled slowly while being gently stirred.
- The temperature is recorded at regular intervals.
- A plateau in the cooling curve, where the temperature remains constant as the liquid solidifies, indicates the freezing point (melting point).

Boiling Point Determination

Given the significant discrepancies in reported boiling points, careful determination is crucial. The values suggest that distillation under atmospheric pressure or reduced pressure (vacuum distillation) can be employed.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips
- (For vacuum distillation) Vacuum pump, manometer, and vacuum adapter

Procedure (Atmospheric Pressure):



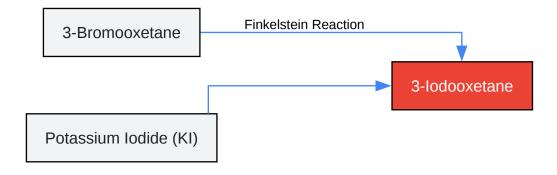
- The distillation flask is charged with the **3-lodooxetane** sample and a few boiling chips.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The sample is heated gently.
- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a stable temperature reading during distillation as the condensate drips into the receiving flask.

Procedure (Vacuum Distillation):

- The procedure is similar to atmospheric distillation, but the apparatus is connected to a vacuum source.
- The pressure of the system is lowered to the desired level and measured with a manometer.
- The sample is heated, and the temperature at which it boils is recorded along with the corresponding pressure.
- This data can be extrapolated to the boiling point at atmospheric pressure using a pressuretemperature nomograph.

Synthesis and Reaction Workflows

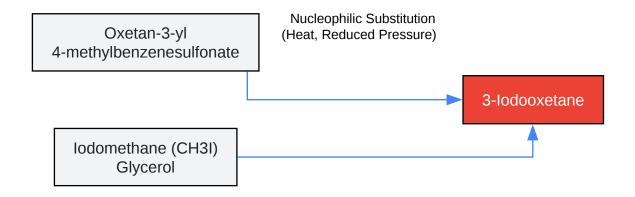
3-lodooxetane is a valuable synthetic intermediate. Its preparation can be achieved through several routes, which are visualized below.





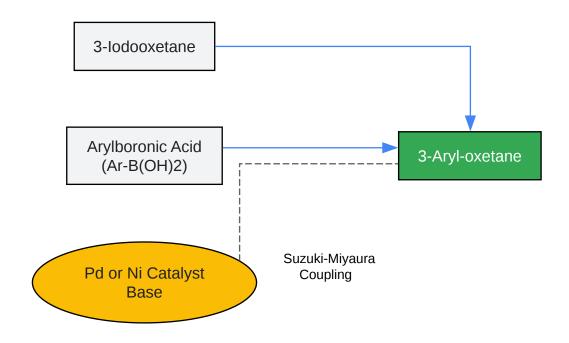
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Caption: Synthesis of **3-lodooxetane** via Finkelstein reaction.



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Caption: Synthesis from a tosylate precursor.



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Caption: General workflow for Suzuki-Miyaura cross-coupling.



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